

An In-depth Technical Guide to Diethylammonium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylammonium bromide

Cat. No.: B7801147

[Get Quote](#)

This guide provides a comprehensive overview of the physicochemical properties of **diethylammonium bromide**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

The fundamental molecular properties of **diethylammonium bromide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₄ H ₁₂ BrN	[1] [2] [3] [4]
Molecular Weight	154.05 g/mol	[1] [2] [4] [5]
IUPAC Name	diethylazanium;bromide	[1]
CAS Number	6274-12-0	[4]

Experimental Protocols

Synthesis of Diethylammonium Bromide

A standard laboratory synthesis of **diethylammonium bromide** involves the acid-base reaction between diethylamine and hydrobromic acid.

Materials:

- Diethylamine (C₄H₁₁N)
- Hydrobromic acid (HBr, typically 48% aqueous solution)
- Anhydrous diethyl ether
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Büchner funnel and filter paper

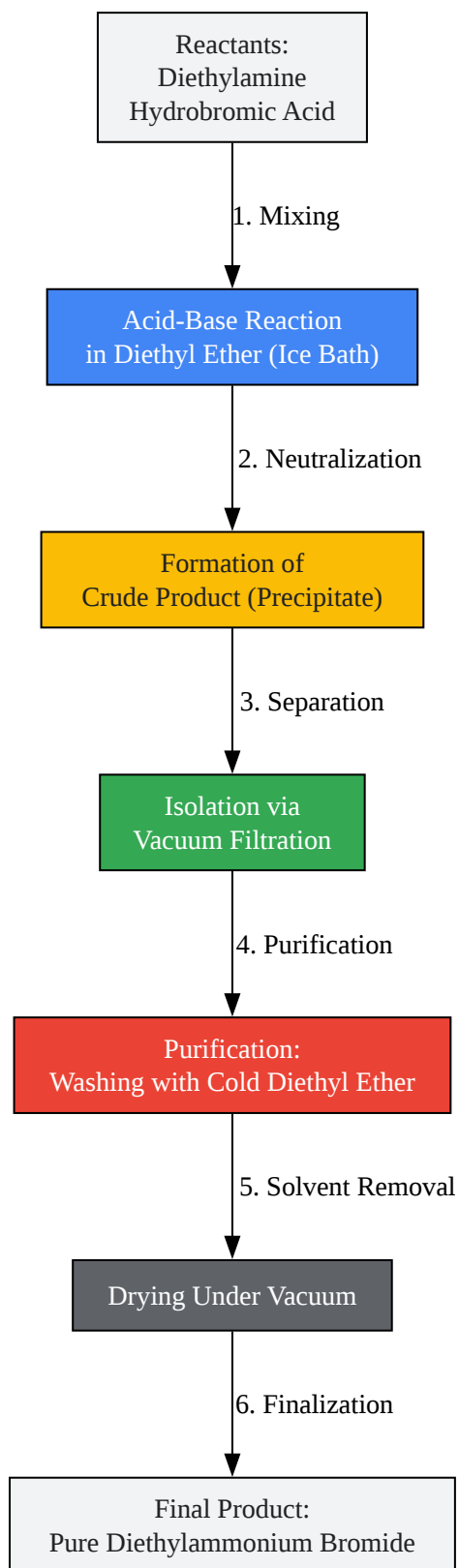
Procedure:

- **Reaction Setup:** A solution of diethylamine in anhydrous diethyl ether is prepared in a round-bottom flask and cooled in an ice bath with continuous stirring.
- **Acid Addition:** Hydrobromic acid is added dropwise to the cooled diethylamine solution via a dropping funnel. The reaction is exothermic, and the rate of addition should be controlled to maintain a low temperature.
- **Precipitation:** As the hydrobromic acid is added, a white precipitate of **diethylammonium bromide** will form.
- **Reaction Completion:** The addition is continued until the reaction mixture is neutral or slightly acidic, which can be checked with pH paper.
- **Isolation of Product:** The precipitate is collected by vacuum filtration using a Büchner funnel.
- **Purification:** The collected solid is washed with cold anhydrous diethyl ether to remove any unreacted starting materials.

- Drying: The purified **diethylammonium bromide** is dried under vacuum to yield a white crystalline solid.

Logical Workflow for Synthesis

The synthesis of **diethylammonium bromide** follows a straightforward logical progression from reactants to the final purified product. This workflow ensures the efficient and safe production of the target compound.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **diethylammonium bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethylammonium bromide | C₄H₁₂BrN | CID 22665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethylamine hydrobromide | C₄H₁₂BrN | CID 10986453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Diethylamine hydrobromide | 6274-12-0 [smolecule.com]
- 4. warshel.com [warshel.com]
- 5. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diethylammonium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801147#diethylammonium-bromide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com